

Introduction: A Versatile Halogenated Reagent in Modern Drug Discovery

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Compound of Interest

Compound Name: *2-Bromo-4-fluorophenyl isothiocyanate*
CAS No.: 183995-72-4
Cat. No.: B069766

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2-Bromo-4-fluorophenyl isothiocyanate is a highly functionalized aromatic compound that has garnered significant interest among researchers in medicinal chemistry and materials science. Its strategic importance lies in the unique arrangement of three distinct reactive centers: a nucleophile-avid isothiocyanate group, a bromine atom amenable to cross-coupling reactions, and a fluorine atom that can modulate the physicochemical properties of derivative molecules. This trifecta of functionality makes it an invaluable building block for constructing complex molecular architectures, particularly in the synthesis of novel therapeutic agents and agrochemicals.^{[1][2]}

The presence of fluorine is particularly noteworthy, as its incorporation into drug candidates can significantly enhance metabolic stability, bioavailability, and binding affinity to biological targets. ^[2] This guide, intended for chemists and drug development professionals, provides a comprehensive overview of **2-Bromo-4-fluorophenyl isothiocyanate**, detailing its properties, reactivity, synthetic applications, and essential safety protocols.

Core Physicochemical Properties

The fundamental properties of **2-Bromo-4-fluorophenyl isothiocyanate** are summarized below. These data are critical for reaction planning, stoichiometry calculations, and safety assessments.

Property	Value	Source(s)
CAS Number	175205-35-3	[3]
Molecular Formula	C ₇ H ₃ BrFNS	[1][3]
Molecular Weight	232.07 g/mol	[1][3]
Boiling Point	287.2 ± 30.0 °C (Predicted)	[1]
Density	1.59 ± 0.1 g/cm ³ (Predicted)	[1]
Appearance	Data not available; related compounds are typically liquids or low-melting solids.	

Synthesis and Chemical Reactivity

Synthetic Origins

While specific manufacturing protocols are proprietary, the synthesis of aryl isothiocyanates like **2-Bromo-4-fluorophenyl isothiocyanate** typically begins with the corresponding primary amine, in this case, 2-bromo-4-fluoroaniline.[4] General synthetic strategies involve the reaction of the aniline with a thiocarbonyl transfer reagent, such as thiophosgene or carbon disulfide (CS₂), to form the isothiocyanate functional group.[5][6] These methods are well-established in organic chemistry for their reliability in producing a wide array of isothiocyanates.[5][7]

Core Reactivity: A Dual-Action Synthetic Hub

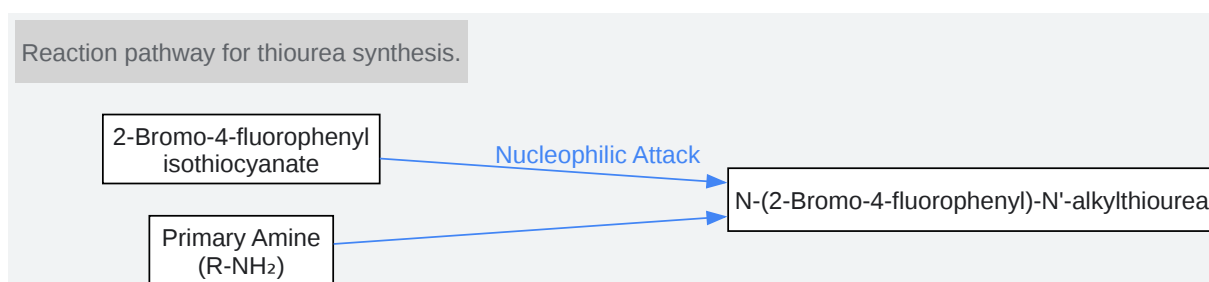
The synthetic utility of **2-Bromo-4-fluorophenyl isothiocyanate** stems from the distinct reactivity of its functional groups.

- The Isothiocyanate Group (-N=C=S): The central carbon atom of the isothiocyanate group is highly electrophilic. This makes it a prime target for attack by a wide range of nucleophiles, including amines, alcohols, and thiols.[4] The most common and synthetically valuable

reaction is with primary or secondary amines to form substituted thiourea derivatives. These thiourea scaffolds are prevalent in many biologically active compounds.

- The Aryl Halides (Br and F): The bromine atom serves as an excellent handle for palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig aminations.^[4] This allows for the introduction of new carbon-carbon or carbon-nitrogen bonds at the 2-position of the phenyl ring. The fluorine atom, while generally less reactive in cross-coupling, significantly influences the electronic properties of the aromatic ring, impacting both the reactivity of the other sites and the biological activity of the final product.^[4]

This differential reactivity allows for a sequential and controlled functionalization strategy. A researcher can first perform a nucleophilic addition at the isothiocyanate group and then, in a subsequent step, execute a cross-coupling reaction at the bromine site, enabling the efficient construction of complex molecules.



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Figure 1. Nucleophilic addition at the isothiocyanate group.

Applications in Drug Discovery and Organic Synthesis

2-Bromo-4-fluorophenyl isothiocyanate is primarily utilized as an intermediate in the synthesis of high-value chemical entities for the pharmaceutical and agrochemical industries.^[1]

- **Synthesis of Bioactive Heterocycles:** The thiourea derivatives formed from this reagent can be further cyclized to generate a variety of heterocyclic systems, such as thiazoles and thiadiazoles, which are known privileged scaffolds in medicinal chemistry.
- **Kinase Inhibitor Development:** Halogenated aromatic scaffolds are cornerstones in the design of kinase inhibitors for oncology and inflammatory diseases.[8] The ability to selectively functionalize the 2-Bromo-4-fluorophenyl core allows for the precise positioning of pharmacophores required for potent and selective enzyme inhibition.
- **Probing Biological Systems:** As a reactive handle, it can be used to synthesize chemical probes for covalently labeling specific amino acid residues (like cysteine or lysine) in proteins, aiding in target identification and validation.[6]

Experimental Protocol: Synthesis of a Substituted Thiourea

This protocol provides a representative, self-validating workflow for the reaction of **2-Bromo-4-fluorophenyl isothiocyanate** with a generic primary amine.

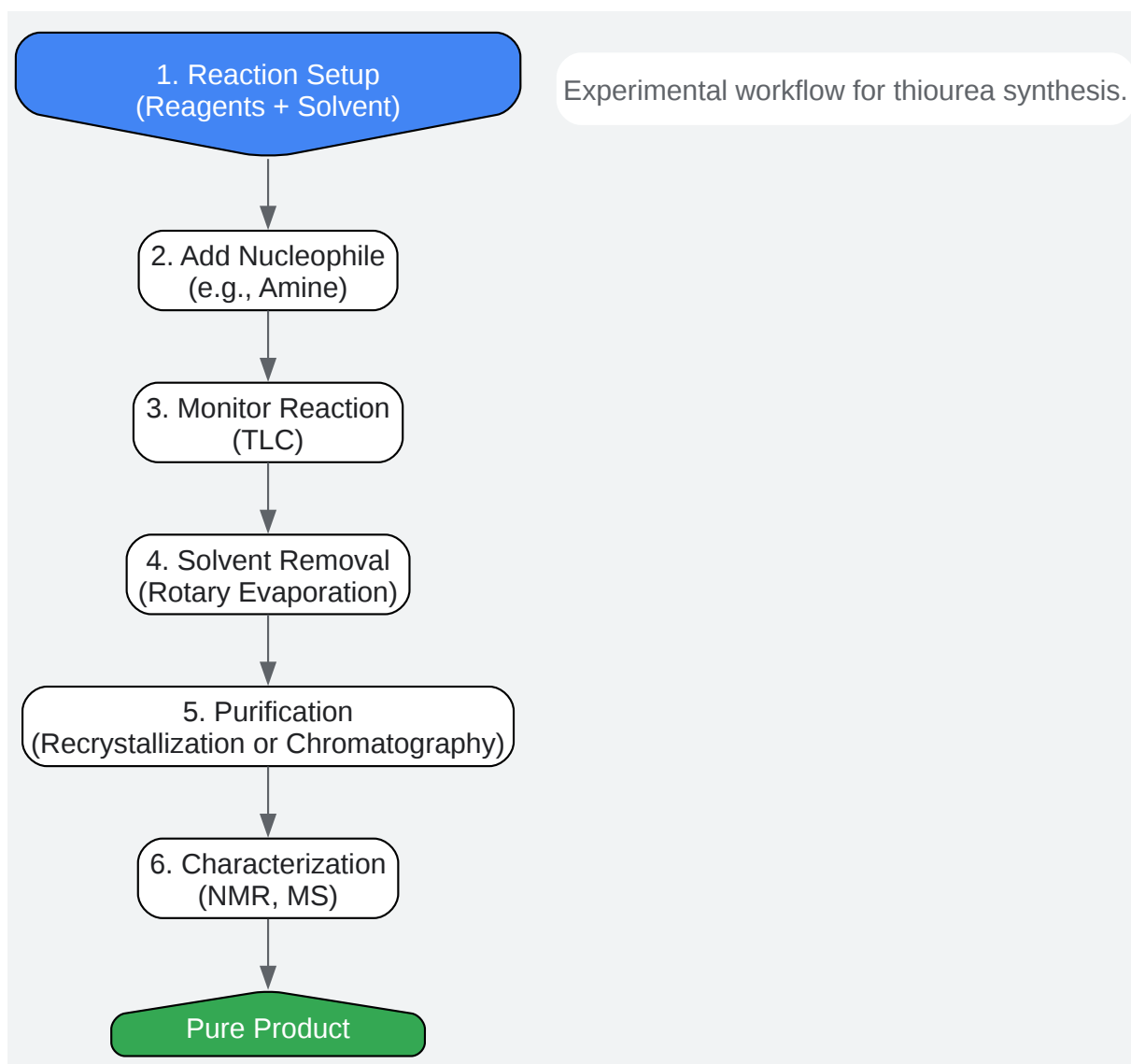
Objective: To synthesize an N,N'-disubstituted thiourea derivative via nucleophilic addition.

Materials:

- **2-Bromo-4-fluorophenyl isothiocyanate** (1.0 eq)
- Selected primary amine (e.g., benzylamine) (1.05 eq)
- Anhydrous solvent (e.g., Dichloromethane or Acetonitrile)
- Stir plate and magnetic stir bar
- Round-bottom flask and condenser
- Inert gas supply (Nitrogen or Argon)

Methodology:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere, add **2-Bromo-4-fluorophenyl isothiocyanate** and the anhydrous solvent. Begin stirring to ensure complete dissolution.
- **Nucleophile Addition:** Slowly add the primary amine to the stirred solution at room temperature. The reaction is often exothermic, so a controlled addition rate is advised.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The disappearance of the starting isothiocyanate spot indicates reaction completion. This typically occurs within 1-4 hours.
- **Workup:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- **Purification:** The crude product is often a solid. It can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the pure thiourea derivative.
- **Characterization:** Confirm the identity and purity of the final product using standard analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.



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Figure 2. A generalized workflow for synthesis and validation.

Safety and Handling

2-Bromo-4-fluorophenyl isothiocyanate is classified as a hazardous substance and requires careful handling to minimize exposure.^{[9][10]}

- **Health Hazards:** The compound is harmful if swallowed, inhaled, or in contact with skin.[9][10] It is known to cause skin irritation and serious eye irritation.[9][10] Furthermore, it is a lachrymator, meaning it can cause irritation and tearing of the eyes upon exposure.[9]
- **Personal Protective Equipment (PPE):** Always handle this chemical in a well-ventilated chemical fume hood.[10][11] Mandatory PPE includes:
 - Chemical safety goggles and a face shield.[9]
 - Impervious gloves (e.g., nitrile).[10]
 - A lab coat or protective clothing.[9]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[9][12][13]
- **Spill & Disposal:** In case of a spill, evacuate the area and use appropriate absorbent material.[10] All waste material must be disposed of in accordance with local, state, and federal regulations, typically via an approved hazardous waste disposal plant.[9][10]

First Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[9]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[9][13]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[9][13]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

Conclusion

2-Bromo-4-fluorophenyl isothiocyanate is a powerful and versatile reagent for the synthesis of complex organic molecules. Its unique combination of an electrophilic isothiocyanate group

and a bromine atom suitable for cross-coupling makes it a valuable asset in the toolkit of medicinal and materials chemists. By enabling the construction of novel thioureas and functionalized aromatic systems, it serves as a key intermediate in the discovery pipelines for new pharmaceuticals and other high-performance materials. Adherence to strict safety protocols is paramount when handling this reactive and hazardous compound, ensuring its potential can be harnessed safely and effectively.

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